

# An In-depth Technical Guide to 4-Methylthiazole-5-carbaldehyde

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## Compound of Interest

Compound Name: 4-Methylisothiazole-5-carbaldehyde

CAS No.: 88511-33-5

Cat. No.: B1322358

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Introduction: This guide provides a comprehensive technical overview of 4-Methylthiazole-5-carbaldehyde (CAS No. 82294-70-0), a pivotal heterocyclic building block in modern chemistry. While the requested topic was "**4-Methylisothiazole-5-carbaldehyde**," extensive database searches indicate that the scientifically prominent and commercially available compound is its isomer, 4-Methylthiazole-5-carbaldehyde. This document will focus on this well-documented thiazole derivative, elucidating its core physicochemical properties, synthesis pathways, analytical validation methods, and critical applications, with a particular focus on its role as a pharmaceutical intermediate.<sup>[1][2][3]</sup> The insights herein are curated for researchers, scientists, and professionals engaged in drug discovery and fine chemical synthesis.

## Part 1: Core Molecular Profile and Physicochemical Properties

4-Methylthiazole-5-carbaldehyde is a solid, typically appearing as a white to light yellow crystalline powder.<sup>[4]</sup> Its molecular structure, featuring a thiazole ring substituted with a methyl group and a formyl (aldehyde) group, dictates its reactivity and utility as a versatile synthetic

precursor. The aldehyde group is a key functional handle for a variety of chemical transformations, including reductive aminations, Wittig reactions, and condensations.

## Key Physicochemical Data

The fundamental properties of 4-Methylthiazole-5-carbaldehyde are summarized in the table below, providing a quantitative basis for its handling, characterization, and application.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>5</sub> NOS	[1][5][6][7]
Molecular Weight	127.16 g/mol	[1][5][6][7]
IUPAC Name	4-methyl-1,3-thiazole-5-carbaldehyde	[8]
CAS Number	82294-70-0	[1][5][6]
Appearance	White to light yellow/orange powder/crystal	[4]
Melting Point	74-78 °C (lit.)	[1][3][6]
Boiling Point	118 °C @ 21 mmHg (lit.)	[1][3]
Density	1.27 g/cm <sup>3</sup>	[1]
Water Solubility	Slightly soluble	[1][3]
SMILES	<chem>CC1=C(SC=N1)C=O</chem>	[6][8]

## Structural Representation

The 2D chemical structure provides a clear visualization of the atomic connectivity and functional group arrangement.

Caption: 2D Structure of 4-Methylthiazole-5-carbaldehyde.

## Part 2: Synthesis Pathways and Mechanistic Insights

The synthesis of 4-Methylthiazole-5-carbaldehyde is a critical aspect of its utility, with several established routes available. The choice of pathway often depends on the availability of starting materials, scalability, and desired purity. A prevalent and industrially relevant method involves the controlled oxidation of the corresponding alcohol, 4-methyl-5-hydroxymethyl-thiazole.

## Protocol: Oxidation of 4-Methyl-5-hydroxymethyl-thiazole

This protocol describes a common laboratory-scale synthesis using Pyridinium chlorochromate (PCC), a selective oxidizing agent for converting primary alcohols to aldehydes.

**Principle:** PCC provides a relatively mild and high-yield method for aldehyde synthesis, minimizing over-oxidation to the carboxylic acid, which can be a challenge with stronger oxidizing agents. The reaction is typically performed in an anhydrous chlorinated solvent.

**Step-by-Step Methodology:**

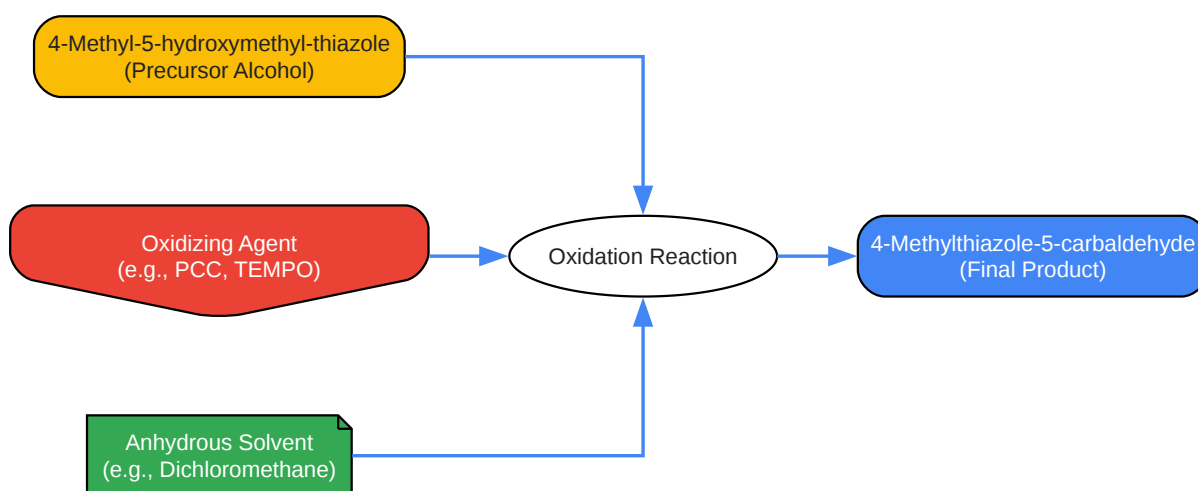
- **Setup:** Under an inert atmosphere (e.g., nitrogen or argon), charge a dry, round-bottom flask with dichloromethane (DCM).
- **Reagent Addition:** Add pyridinium chlorochromate (PCC) to the DCM with vigorous stirring. The mixture will form a heterogeneous slurry.
- **Substrate Introduction:** Dissolve 4-methyl-5-hydroxymethyl-thiazole in a minimal amount of DCM and add this solution dropwise to the PCC slurry at room temperature (15-25 °C).[9]
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting alcohol is consumed.[9]
- **Workup:** Upon completion, dilute the reaction mixture with diethyl ether and pass it through a short plug of silica gel or Florisil to filter out the chromium byproducts.
- **Purification:** Concentrate the filtrate under reduced pressure. The resulting crude product can be further purified by column chromatography or recrystallization to yield pure 4-Methylthiazole-5-carbaldehyde.[9]

## Alternative Synthesis Routes

- From Thiazole Esters: A two-step process involving the reduction of an ester like methyl 4-methylthiazole-5-carboxylate to the alcohol using a reducing agent such as Sodium Borohydride with Aluminum Chloride ( $\text{AlCl}_3$ ), followed by oxidation as described above.[10]
- From 2-Amino-4-methylthiazole: A multi-step pathway that includes Vilsmeier-Haack formylation followed by deamination.[11]

## Synthesis Workflow Diagram

The following diagram illustrates the key transformation from the precursor alcohol to the final aldehyde product.



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Caption: Key steps in the synthesis via oxidation.

## Part 3: Analytical Characterization and Quality Control

Ensuring the identity and purity of 4-Methylthiazole-5-carbaldehyde is paramount for its use in sensitive applications like pharmaceutical synthesis. A combination of chromatographic and spectroscopic techniques forms the basis of a robust quality control system.

Analytical Technique	Purpose	Typical Result/Observation
High-Performance Liquid Chromatography (HPLC)	Purity assessment and reaction monitoring.	Purity typically >97%. <sup>[9]</sup> A single major peak indicates high purity.
Gas Chromatography (GC)	Purity assessment, especially for volatile impurities.	Purity often specified as >98.0% by GC area. <sup>[4]</sup>
Nuclear Magnetic Resonance (NMR) Spectroscopy ( <sup>1</sup> H, <sup>13</sup> C)	Structural confirmation and identification.	The spectra will show characteristic shifts for the aldehyde proton (~10 ppm), methyl protons, and thiazole ring protons/carbons, confirming the structure. <sup>[8]</sup>
Mass Spectrometry (MS)	Molecular weight verification.	The mass spectrum will exhibit a molecular ion peak corresponding to the compound's molecular weight (m/z ≈ 127). <sup>[8]</sup>
Infrared (IR) Spectroscopy	Functional group identification.	A strong absorption band around 1660-1700 cm <sup>-1</sup> is characteristic of the C=O stretch of the aldehyde group. <sup>[8]</sup>

## Part 4: Applications in Research and Development

The unique structure of 4-Methylthiazole-5-carbaldehyde makes it a valuable intermediate in the synthesis of complex molecules, particularly in the pharmaceutical industry.

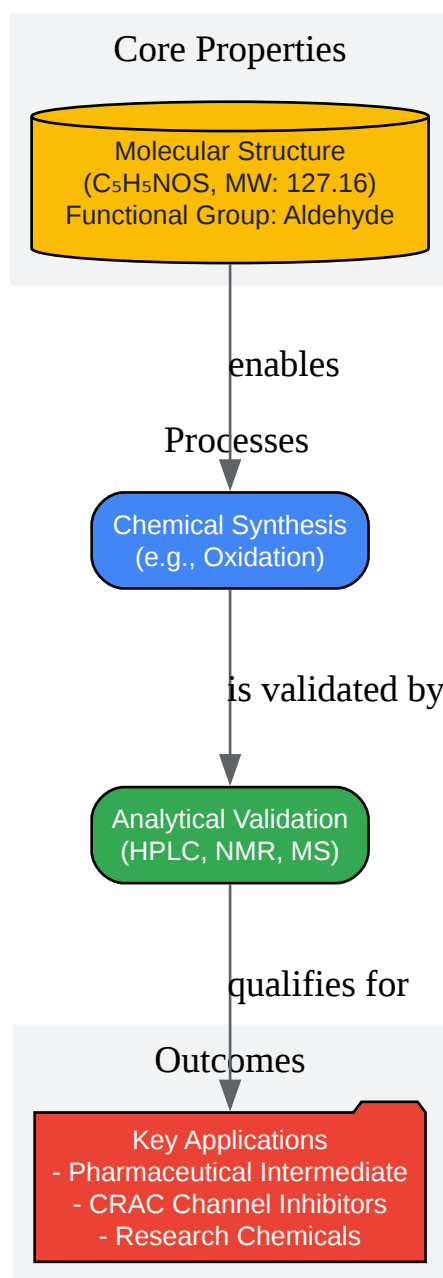
- **Pharmaceutical Intermediates:** It is a well-established starting material in the synthesis of various active pharmaceutical ingredients (APIs).<sup>[2][3]</sup> Its role is critical in constructing more complex heterocyclic systems found in modern drugs.
- **CRAC Channel Inhibitors:** The compound has been utilized in the development of novel inhibitors for Calcium Release-Activated Calcium (CRAC) channels, which are therapeutic

targets for autoimmune diseases and certain cancers.[1]

- Broader Research Applications: Research indicates its use as a precursor for potential therapeutics targeting inflammation, infectious diseases, and neurodegenerative disorders. [12] It has also been employed in synthesizing PDE10A inhibitors, which are investigated for treating neuropsychiatric disorders.[1]

## Logical Relationship Diagram

This diagram illustrates how the core properties of the molecule enable its synthesis, which is validated by analysis and ultimately leads to its critical applications.



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Caption: From properties to application workflow.

## Part 5: Safety, Handling, and Storage

Due to its hazardous nature, strict safety protocols must be followed when handling 4-Methylthiazole-5-carbaldehyde. It is classified as causing serious eye damage and skin irritation.<sup>[4][6][13][14]</sup>

Hazard Category	GHS Classification & Precaution
Eye Contact	Danger: H318 - Causes serious eye damage.[6] [14] Response: P305+P351+P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][14]
Skin Contact	Warning: H315 - Causes skin irritation.[4][13] Prevention: P280 - Wear protective gloves/protective clothing/eye protection/face protection.[4][14] Response: P302+P352 - IF ON SKIN: Wash with plenty of soap and water. [4]
Inhalation	May cause respiratory irritation.[13] Prevention: Avoid breathing dust. Use only outdoors or in a well-ventilated area.[13] Response: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. [13]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][14] Keep in a dark place and consider storing under an inert atmosphere to maintain quality.[1][13]
Fire Fighting	Use dry chemical, carbon dioxide (CO <sub>2</sub> ), or alcohol-resistant foam.[14] Combustion produces toxic nitrogen oxides (NO <sub>x</sub> ) and sulfur oxides (SO <sub>x</sub> ).[13]

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